

An In-Depth Technical Guide to 1-Methylcycloheptanol

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Compound of Interest

Compound Name: 1-Methylcycloheptanol

Cat. No.: B1596526

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Introduction

1-Methylcycloheptanol, a substituted cycloalkanol, presents a molecule of interest for various chemical and potentially pharmacological applications. Its structure, featuring a seven-membered carbocyclic ring with a tertiary alcohol functional group, provides a foundation for diverse chemical transformations and warrants investigation into its biological properties. This technical guide offers a comprehensive overview of **1-Methylcycloheptanol**, including its nomenclature, physicochemical properties, synthesis, and a prospective look into its potential biological relevance.

Nomenclature and Synonyms

The systematic and unambiguous naming of chemical compounds is paramount for clear scientific communication. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 1-methylcycloheptan-1-ol.^[1]

This tertiary alcohol is also known by several synonyms, which are frequently encountered in chemical literature and databases. These include:

- **1-Methylcycloheptanol**^[1]
- **1-Methylcycloheptanol-1**^[1]

- Cycloheptanol, 1-methyl-[1]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **1-Methylcycloheptanol** is essential for its handling, application, and further research. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1]
Molecular Weight	128.21 g/mol	[1]
Physical Description	Liquid	PubChem
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility in water	Not available	
LogP (Octanol-Water Partition Coefficient)	2.4 (Predicted)	PubChem

Synthesis of 1-Methylcycloheptanol

The most direct and widely applicable method for the synthesis of **1-Methylcycloheptanol** is the Grignard reaction. This powerful carbon-carbon bond-forming reaction involves the nucleophilic addition of a methyl group to the carbonyl carbon of cycloheptanone.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol is adapted from established procedures for the synthesis of tertiary alcohols from ketones using Grignard reagents.[2]

Materials:

- Cycloheptanone

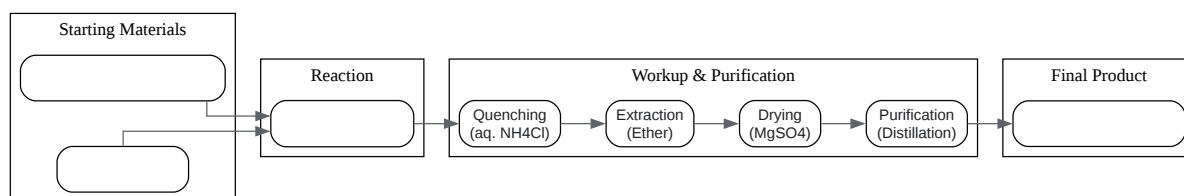
- Methylmagnesium bromide (or methylmagnesium iodide) solution in diethyl ether or tetrahydrofuran (THF)
- Anhydrous diethyl ether or THF
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dropping funnel
- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a pressure-equalizing dropping funnel, and a reflux condenser topped with a drying tube is assembled. The entire apparatus should be flame-dried or oven-dried before use to ensure anhydrous conditions.
- **Reactant Addition:** A solution of cycloheptanone in an anhydrous ether (diethyl ether or THF) is placed in the round-bottom flask. The flask is then cooled in an ice bath.
- **Grignard Reagent Addition:** The Grignard reagent (methylmagnesium bromide or iodide) is added to the dropping funnel and then added dropwise to the stirred, cooled solution of cycloheptanone. The addition should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours to ensure the reaction goes to completion.

- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride while cooling the flask in an ice bath. This step protonates the alkoxide intermediate and neutralizes any unreacted Grignard reagent.
- **Extraction:** The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted two to three times with diethyl ether.
- **Drying and Solvent Removal:** The combined organic layers are dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude **1-Methylcycloheptanol** can be purified by distillation under reduced pressure.

Diagram of the Synthesis Workflow:



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Caption: Workflow for the synthesis of **1-Methylcycloheptanol**.

Potential Biological Activity and Signaling Pathways

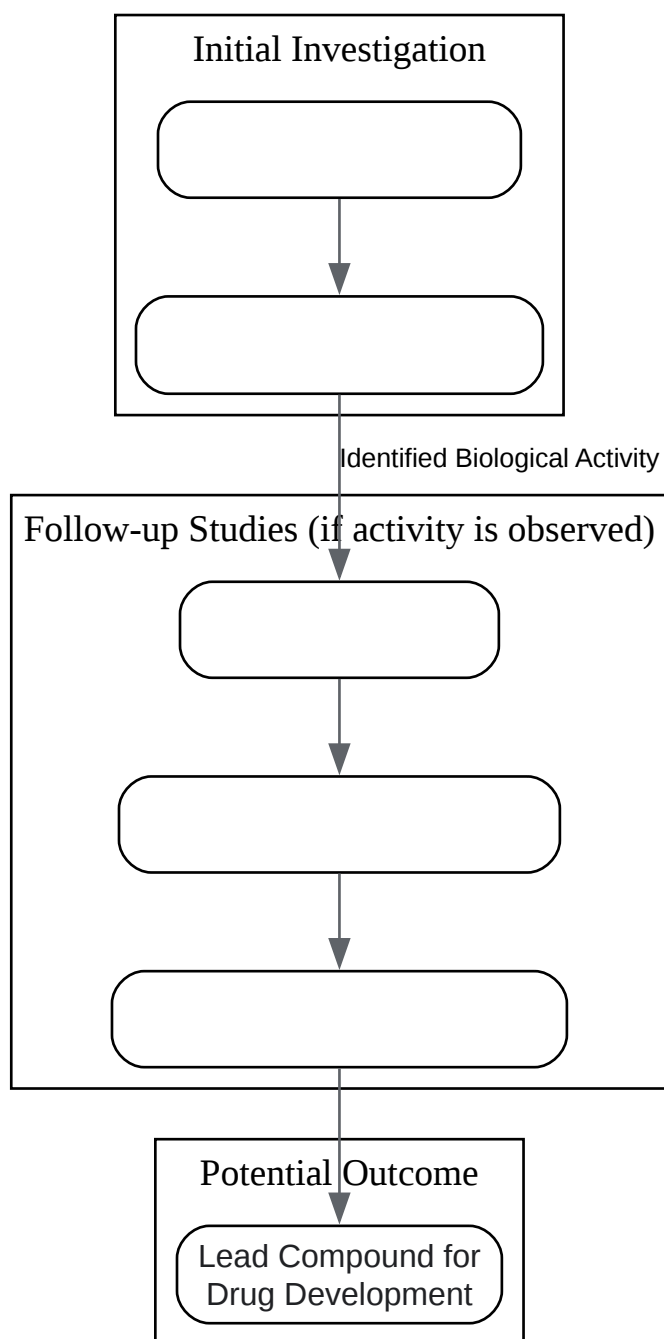
Currently, there is a notable absence of published research specifically detailing the biological activity or involvement of **1-Methylcycloheptanol** in any signaling pathways. However, the structural motifs present in the molecule—a cycloalkane ring and a tertiary alcohol—are found in numerous biologically active natural products and synthetic compounds.

Tertiary alcohols, for instance, can influence a molecule's pharmacokinetic properties, such as metabolic stability and solubility. The lipophilic nature of the cycloheptyl ring suggests potential for interaction with hydrophobic pockets in biological targets.

Given the lack of direct evidence, any discussion of signaling pathways would be purely speculative. Researchers interested in the pharmacological potential of **1-**

Methylcycloheptanol would need to conduct initial screening assays to identify any biological effects. A logical starting point would be to investigate its effects on various cell lines to assess cytotoxicity and potential anti-proliferative or other cellular effects.

Logical Relationship for Investigating Biological Activity:



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Caption: Logical workflow for the biological evaluation of **1-Methylcycloheptanol**.

Conclusion

1-Methylcycloheptanol is a readily accessible tertiary alcohol with well-defined physicochemical properties. While its synthesis is straightforward via the Grignard reaction, its

biological profile remains unexplored. The information presented in this guide provides a solid foundation for researchers and drug development professionals to undertake further investigation into the potential applications of this compound. Future studies are warranted to elucidate any pharmacological activity and to determine if **1-Methylcycloheptanol** or its derivatives could serve as valuable scaffolds in medicinal chemistry.

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